Application Notes and Protocols for Pivalopril in Cell Culture Experiments

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Compound of Interest

Compound Name:	*Pivalopril*
CAS No.:	*76963-39-8*
Cat. No.:	*B1678492*

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Introduction

Pivalopril is a potent, orally effective angiotensin-converting enzyme (ACE) inhibitor. As a prodrug, it is converted in the body to its active form, which then inhibits ACE, a key enzyme in the renin-angiotensin-aldosterone system (RAAS). This inhibition prevents the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor, thereby leading to vasodilation and a reduction in blood pressure. Due to its mechanism of action, **Pivalopril** is a valuable tool for in vitro studies investigating the RAAS pathway, cardiovascular physiology, and the effects of ACE inhibition on various cell types.

These application notes provide a detailed protocol for the solubilization and use of **Pivalopril** in cell culture experiments, ensuring reliable and reproducible results.

Data Presentation

Table 1: **Pivalopril** Solubility

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Solvent	Solubility	Concentration	Notes
DMSO	Soluble	≥ 10 mM	Prepare a concentrated stock solution in DMSO.
Ethanol	Limited Data	Not Recommended	Insufficient data for reliable use in cell culture.
PBS	Insoluble	Not Recommended	Direct dissolution in aqueous buffers will likely result in precipitation.
Water	Insoluble	Not Recommended	Pivalopril is a hydrophobic molecule.

Table 2: Recommended Working Concentrations

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Parameter	Recommendation	Justification
Stock Solution Concentration	10 mM in 100% DMSO	Provides a concentrated stock for serial dilutions, minimizing the volume of DMSO added to cell cultures.
Intermediate Dilution	In cell culture medium	Perform serial dilutions from the stock solution into the desired cell culture medium to achieve the final working concentration.
Final DMSO Concentration	< 0.5% (v/v)	High concentrations of DMSO can be toxic to cells. It is crucial to keep the final concentration as low as possible.
Negative Control	Vehicle Control	Treat cells with the same final concentration of DMSO used in the experimental groups to account for any solvent effects.

Experimental Protocols

Protocol for Preparation of **Pivalopril** Stock Solution

Materials:

- **Pivalopril** (powder form)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

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Procedure:

- Calculate the required amount of **Pivalopril**: Based on the desired stock solution concentration (e.g., 10 mM) and volume, calculate the mass of **Pivalopril** needed.
- Weigh **Pivalopril**: Carefully weigh the calculated amount of **Pivalopril** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of sterile DMSO to the tube containing the **Pivalopril** powder.
- Dissolve the compound: Vortex the tube vigorously until the **Pivalopril** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization (Optional): If required, the **Pivalopril** stock solution can be sterilized by filtering it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Preparing Working Solutions and Treating Cells

Materials:

- **Pivalopril** stock solution (10 mM in DMSO)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Cells plated in appropriate culture vessels (e.g., 96-well plates, 6-well plates)
- Pipettes and sterile filter tips

Procedure:

- Thaw the stock solution: Thaw an aliquot of the **Pivalopril** stock solution at room temperature.

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- Prepare intermediate dilutions (if necessary): Depending on the final desired concentrations, it may be necessary to perform one or more serial dilutions of the stock solution in complete cell culture medium. This helps to avoid precipitation of the compound when adding it to the final culture volume.
- Prepare final working solutions: Directly add the appropriate volume of the **Pivalopril** stock solution (or intermediate dilution) to the cell culture medium to achieve the desired final concentration. Ensure the final DMSO concentration remains below 0.5%.
  - Example for a 10 µM final concentration: Add 1 µL
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